

# A Technical Guide to the Geological Occurrence of Cummingtonite in Metamorphic Rocks

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## Compound of Interest

Compound Name: CUMMINGTONITE

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This technical guide provides an in-depth overview of the geological occurrence of **cummingtonite**, a key amphibole mineral, in metamorphic rocks. Understanding the stability, composition, and mineral associations of **cummingtonite** is crucial for interpreting the pressure-temperature-compositional evolution of metamorphic terranes. This guide synthesizes petrological data, experimental stability studies, and analytical methodologies to offer a comprehensive resource for professionals in the earth sciences and related fields.

## Introduction to Cummingtonite

**Cummingtonite** is a monoclinic amphibole belonging to the magnesium-iron silicate hydroxide group, with the general chemical formula  $(\text{Mg}, \text{Fe}^{2+})_7\text{Si}_8\text{O}_{22}(\text{OH})_2$ .<sup>[1][2]</sup> It forms a solid solution series with grunerite, the iron-rich end-member.<sup>[2]</sup> **Cummingtonite** is a characteristic mineral of medium-grade metamorphic rocks, particularly those with magnesium- and iron-rich bulk compositions. Its presence and chemical composition are sensitive indicators of metamorphic grade and the physicochemical conditions of metamorphism.

## Geological Occurrence and Metamorphic Facies

**Cummingtonite** is predominantly found in regionally metamorphosed rocks and is a key indicator of the amphibolite facies.<sup>[1]</sup> Its stability range extends from the upper greenschist facies to the lower granulite facies, typically under a wide range of pressure and temperature conditions from 400 to 800 °C and pressures less than 15 kbar.<sup>[1]</sup>

The primary rock types in which **cummingtonite** occurs include:

- **Amphibolites:** In metamorphosed mafic and ultramafic rocks, **cummingtonite** is a common constituent of amphibolites.[1] It often coexists with other amphiboles such as hornblende and actinolite.
- **Metamorphosed Iron Formations:** **Cummingtonite**, and particularly its iron-rich counterpart grunerite, is a characteristic mineral of metamorphosed iron formations, such as banded iron formations (BIFs).[1][2] In these rocks, it is typically associated with magnetite, quartz, and other iron-rich silicates.
- **Magnesium-Rich Metamorphic Rocks:** **Cummingtonite** is also found in metamorphosed rocks with high magnesium content, where it may coexist with minerals like talc, chlorite, and anthophyllite.[2]

With increasing metamorphic grade (prograde metamorphism), **cummingtonite** and grunerite eventually break down to form members of the olivine and pyroxene series.

## Data Presentation

### Chemical Composition of Cummingtonite

The chemical composition of **cummingtonite** provides valuable information about the bulk rock chemistry and the conditions of metamorphism. Electron microprobe analysis (EPMA) is the primary method for obtaining quantitative chemical data for **cummingtonite**. Below are tables summarizing representative compositions from different metamorphic settings.

Oxide	Amphibolite (wt%)	Metamorphosed Iron Formation (wt%)
SiO <sub>2</sub>	53.0 - 56.0	48.0 - 52.0
MgO	15.0 - 25.0	5.0 - 15.0
FeO	15.0 - 25.0	30.0 - 45.0
Al <sub>2</sub> O <sub>3</sub>	1.0 - 5.0	< 1.0
CaO	0.5 - 2.0	< 1.0
MnO	0.1 - 1.0	1.0 - 5.0
Na <sub>2</sub> O	< 0.5	< 0.5
K <sub>2</sub> O	< 0.2	< 0.2
H <sub>2</sub> O	~2.0	~2.0

Note: These are generalized ranges and actual compositions can vary.

## Pressure-Temperature Stability of Cummingtonite

Experimental studies have constrained the pressure-temperature (P-T) stability field of **cummingtonite**. The stability is significantly influenced by the Mg/(Mg+Fe) ratio (XMg).

XMg (Mg/(Mg+Fe))	Lower Temperature Limit (°C)	Upper Temperature Limit (°C)	Pressure Range (kbar)
0.7 - 0.5	~500	~750	2 - 8
0.5 - 0.3	~450	~700	2 - 7
< 0.3 (Grunerite)	~400	~650	1 - 5

Note: These values are approximate and depend on other factors like water activity and oxygen fugacity.

## Common Mineral Assemblages

The minerals found in association with **cummingtonite** are indicative of the metamorphic facies and the specific P-T conditions.

Metamorphic Facies	Common Associated Minerals
Upper Greenschist to Lower Amphibolite Facies	Actinolite, Hornblende, Chlorite, Epidote, Plagioclase, Quartz
Amphibolite Facies	Hornblende, Garnet, Plagioclase, Quartz, Biotite, Anthophyllite
Metamorphosed Iron Formations	Grunerite, Magnetite, Hematite, Quartz, Siderite, Stilpnomelane

## Experimental Protocols

### Hydrothermal Experiments for Stability Studies

Hydrothermal experiments are conducted to determine the P-T stability field of **cummingtonite**.

Methodology:

- **Starting Material Preparation:** Synthetic gels or finely ground natural minerals with a composition corresponding to the **cummingtonite**-grunerite series are used as starting materials. The desired Mg/Fe ratio is precisely controlled.
- **Capsule Loading:** The starting material is loaded into a noble metal (e.g., gold or platinum) capsule along with a specific amount of distilled water to ensure water-saturated conditions.
- **Encapsulation:** The capsule is welded shut to create a closed system.
- **Experimental Apparatus:** The sealed capsule is placed in a hydrothermal pressure vessel (e.g., a cold-seal or an internally heated pressure vessel).
- **P-T Conditions:** The vessel is subjected to controlled high pressures and temperatures for a duration sufficient to attain equilibrium (typically several days to weeks).

- **Quenching:** After the experiment, the vessel is rapidly cooled (quenched) to preserve the mineral assemblage formed at high P-T.
- **Analysis:** The contents of the capsule are extracted, and the run products are identified and analyzed using techniques such as X-ray diffraction (XRD) and scanning electron microscopy (SEM) to determine the stable mineral phases.

## Piston-Cylinder Apparatus for High-Pressure Studies

For investigating the stability of **cummingtonite** at higher pressures, a piston-cylinder apparatus is employed.

Methodology:

- **Sample Assembly:** The sample capsule, prepared as in the hydrothermal method, is placed within a solid pressure medium (e.g., NaCl, talc, or pyrophyllite) inside a furnace assembly (typically graphite).
- **Pressurization:** The assembly is placed in the bore of a hardened steel pressure vessel. A piston is advanced into the bore, compressing the pressure medium and transmitting pressure to the sample.
- **Heating:** An electric current is passed through the graphite furnace to heat the sample to the desired temperature.
- **P-T Control:** Pressure and temperature are precisely controlled and monitored throughout the experiment.
- **Quenching and Analysis:** Similar to hydrothermal experiments, the run is quenched by cutting power to the furnace, and the run products are subsequently analyzed.

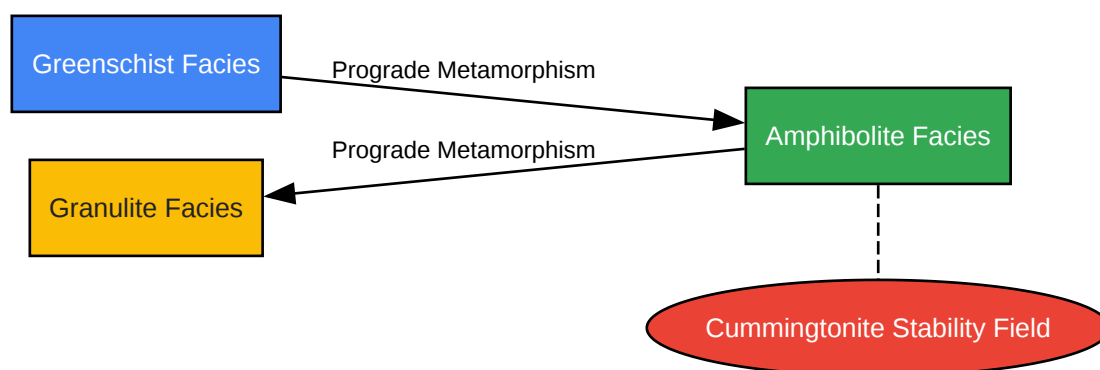
## Electron Microprobe Analysis (EPMA) for Chemical Characterization

EPMA is a non-destructive technique used to obtain quantitative chemical analyses of individual **cummingtonite** grains.

### Methodology:

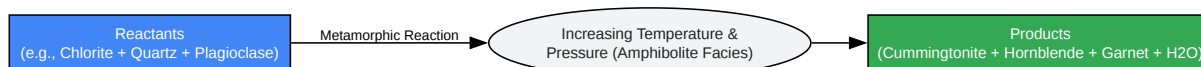
- **Sample Preparation:** A standard petrographic thin section (30  $\mu\text{m}$  thick) of the **cummingtonite**-bearing rock is prepared and polished to a high degree of flatness and smoothness. The thin section is then coated with a thin layer of carbon to make it electrically conductive.[3][4]
- **Instrument Setup:** The coated thin section is placed in the sample chamber of the electron microprobe. The instrument is calibrated using well-characterized mineral standards.[3]
- **Analysis Conditions:** A focused beam of high-energy electrons (typically 15-20 keV) is directed onto the surface of a **cummingtonite** grain.[3] The beam current is carefully controlled to minimize sample damage.
- **X-ray Detection:** The interaction of the electron beam with the sample generates characteristic X-rays for each element present. These X-rays are detected by wavelength-dispersive spectrometers (WDS).
- **Data Acquisition and Correction:** The intensities of the characteristic X-rays are measured and compared to those from the standards. The raw data is then corrected for matrix effects (ZAF correction) to yield accurate elemental weight percentages.[5]

## Mandatory Visualizations



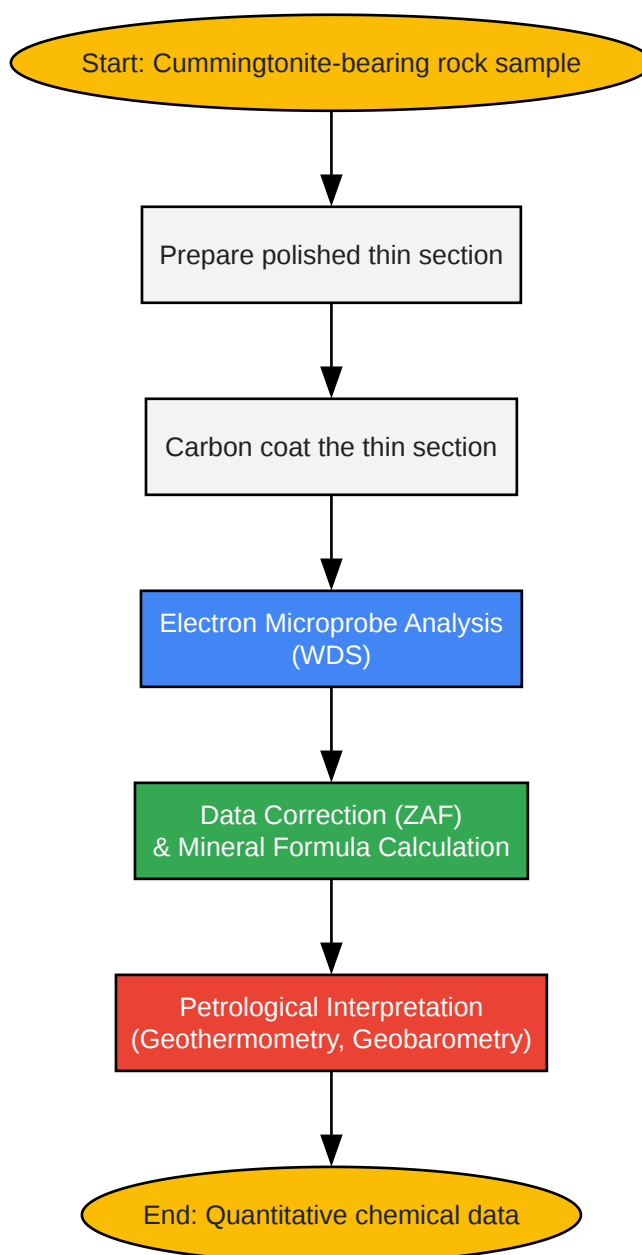
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***Cummingtonite*** stability in relation to metamorphic facies.



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*A typical metamorphic reaction forming **cummingtonite**.*



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Workflow for electron microprobe analysis of **cummingtonite**.

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